"analytical methods for detecting 6-aminoundecanedioic acid"

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Compound of Interest

Compound Name:	*6-aminoundecanedioic Acid*
CAS No.:	*104178-12-3*
Cat. No.:	*B14343681*

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Here is the detailed application note and protocol on the analytical methods for detecting **6-aminoundecanedioic acid**.

Application Note & Protocols

Topic: Advanced Analytical Strategies for the Quantification of **6-Aminoundecanedioic Acid**

Audience: Researchers, scientists, and drug development professionals.

Abstract

6-Aminoundecanedioic acid is a bifunctional molecule of interest in various chemical and pharmaceutical applications. Its accurate and sensitive detection is critical for process monitoring, quality control, and research. However, its inherent chemical properties—high polarity, low volatility, and the absence of a strong native chromophore—present significant analytical challenges. This guide provides a detailed exploration of robust analytical methodologies tailored for the quantification of **6-aminoundecanedioic acid**. We present in-depth protocols for three primary techniques: Hydrophilic Interaction Liquid Chromatography-Tandem Mass Spectrometry (HILIC-LC-MS/MS), Gas Chromatography-Mass Spectrometry

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(GC-MS) following chemical derivatization, and High-Performance Liquid Chromatography (HPLC) with pre-column derivatization for fluorescence detection. Each section explains the fundamental principles, the rationale behind procedural choices, and step-by-step protocols to ensure reproducible and reliable results.

Introduction: The Analytical Challenge of 6-Aminoundecanedioic Acid

6-Aminoundecanedioic acid possesses both a primary amine and two carboxylic acid functional groups. This structure renders the molecule highly polar and zwitterionic at neutral pH, making it readily soluble in aqueous media but difficult to retain on traditional reversed-phase chromatography columns. Furthermore, its non-volatile nature precludes direct analysis by gas chromatography, and its lack of a UV-absorbing aromatic ring makes sensitive detection by standard UV-Vis spectrophotometry impractical.

To overcome these obstacles, analytical strategies must either:

- Employ a chromatographic mode suitable for highly polar compounds.
- Chemically modify the molecule to enhance its detectability or volatility.

This document serves as a practical guide to the most effective and field-proven methods for achieving sensitive and selective quantification of this compound.

Method 1: HILIC-LC-MS/MS for Direct, High-Sensitivity Analysis

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the premier technique for this application due to its exceptional sensitivity and selectivity, which often allows for direct analysis with minimal sample preparation.[1] The key is selecting the appropriate chromatographic mode.

Principle of HILIC

Hydrophilic Interaction Liquid Chromatography (HILIC) is an ideal separation mode for highly polar analytes that are poorly retained in reversed-phase chromatography.[2] The stationary

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phase is polar (e.g., bare silica, zwitterionic, or amide-bonded silica), and the mobile phase is a high-organic solvent system (typically >70% acetonitrile) with a small amount of aqueous buffer.[2] The analyte partitions between the organic-rich mobile phase and a water-enriched layer on the surface of the stationary phase, leading to the retention of polar compounds.[2]

Rationale for HILIC-LC-MS/MS

- Superior Retention: HILIC provides robust retention for **6-aminoundecanedioic acid**, moving it away from the solvent front and interferences.
- MS Compatibility: The high organic content of the mobile phase promotes efficient desolvation and ionization in the electrospray ionization (ESI) source, enhancing sensitivity. [3]
- High Selectivity: Tandem mass spectrometry (MS/MS) using Multiple Reaction Monitoring (MRM) ensures that only the target analyte is detected, even in complex matrices. The instrument is set to monitor a specific precursor-to-product ion transition, providing two levels of mass filtering.

HILIC-LC-MS/MS Workflow

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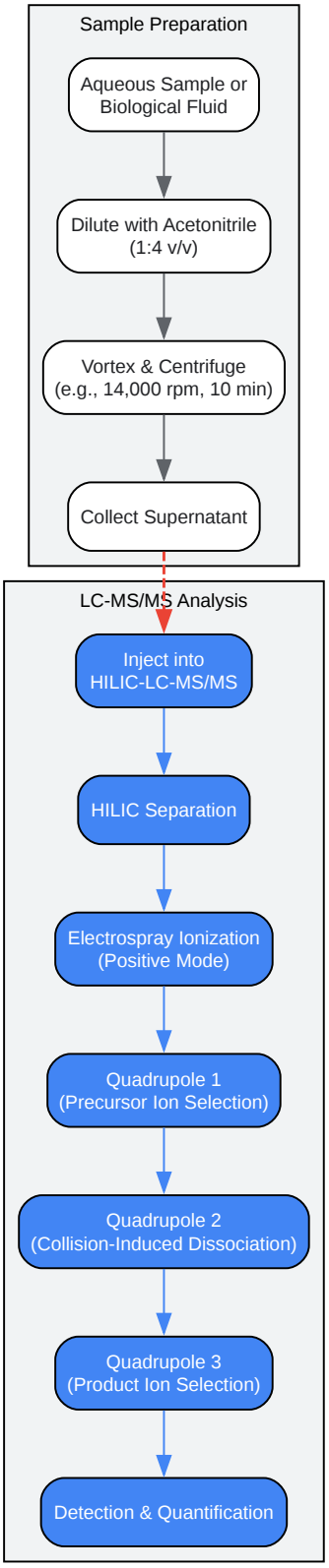

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Caption: Workflow for HILIC-LC-MS/MS analysis of **6-aminoundecanedioic acid**.

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Detailed Experimental Protocol: HILIC-LC-MS/MS

- Sample Preparation (from human urine):
  - To 50 µL of urine, add 200 µL of cold acetonitrile containing the internal standard (e.g., 8-aminocaprylic acid).[4]
  - Vortex vigorously for 1 minute to precipitate proteins.
  - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
  - Transfer the supernatant to a clean autosampler vial for injection. This simple dilution and protein crash is a time-efficient preparation method.[4]
- Instrumentation and Conditions:
  - HPLC System: Agilent 1290 Infinity II or equivalent UHPLC system.
  - Mass Spectrometer: Agilent 6470 or equivalent triple quadrupole mass spectrometer with an ESI source.[1]
  - Column: Waters ACQUITY UPLC BEH Amide or Phenomenex Luna HILIC column (e.g., 100 x 2.1 mm, 1.7 µm).[4]
  - Mobile Phase A: Water with 10 mM ammonium formate and 0.1% formic acid.[5]
  - Mobile Phase B: 95:5 Acetonitrile:Water with 10 mM ammonium formate and 0.1% formic acid.
  - Gradient:
    - 0.0 min: 95% B
    - 5.0 min: 60% B
    - 5.1 min: 95% B
    - 7.0 min: 95% B (re-equilibration)

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- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.

- Mass Spectrometer Parameters (Positive ESI Mode):
  - Gas Temperature: 300°C
  - Gas Flow: 8 L/min
  - Nebulizer Pressure: 35 psi
  - Sheath Gas Temp: 350°C
  - Sheath Gas Flow: 11 L/min
  - Capillary Voltage: 3500 V
  - MRM Transitions: To be determined by infusing a standard of **6-aminoundecanedioic acid**. Expected precursor ion $[M+H]^+$. Product ions will result from fragmentation of the parent molecule.

Expected Performance

This method is expected to provide high sensitivity and a wide dynamic range, suitable for trace-level detection.

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Parameter	Expected Value	Rationale
Limit of Detection (LOD)	< 15 ng/mL	HILIC-MS/MS is a highly sensitive technique for polar analytes.[4]
Limit of Quantification (LOQ)	< 50 ng/mL	Based on typical performance for similar amino acid analyses.[4]
Linearity (r^2)	> 0.995	Expected for validated mass spectrometry methods.[4]
Precision (%RSD)	< 10%	Demonstrates method reproducibility.[4]

Method 2: GC-MS with Silylation Derivatization

For laboratories where LC-MS/MS is not available, GC-MS offers an excellent alternative, provided the analyte is made volatile. Chemical derivatization is essential for this purpose.[6]

Principle of Derivatization for GC

Derivatization for GC analysis aims to:

- Increase Volatility: By replacing polar -NH_2 and -COOH protons with non-polar groups, the boiling point of the analyte is significantly lowered.
- Improve Thermal Stability: The resulting derivatives are less prone to degradation at the high temperatures of the GC injector and column.
- Enhance Chromatographic Properties: Derivatization can lead to sharper, more symmetrical peaks.

Silylation, using reagents like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA), is a highly effective strategy that converts both amine and carboxylic acid groups into their trimethylsilyl (TMS) derivatives.

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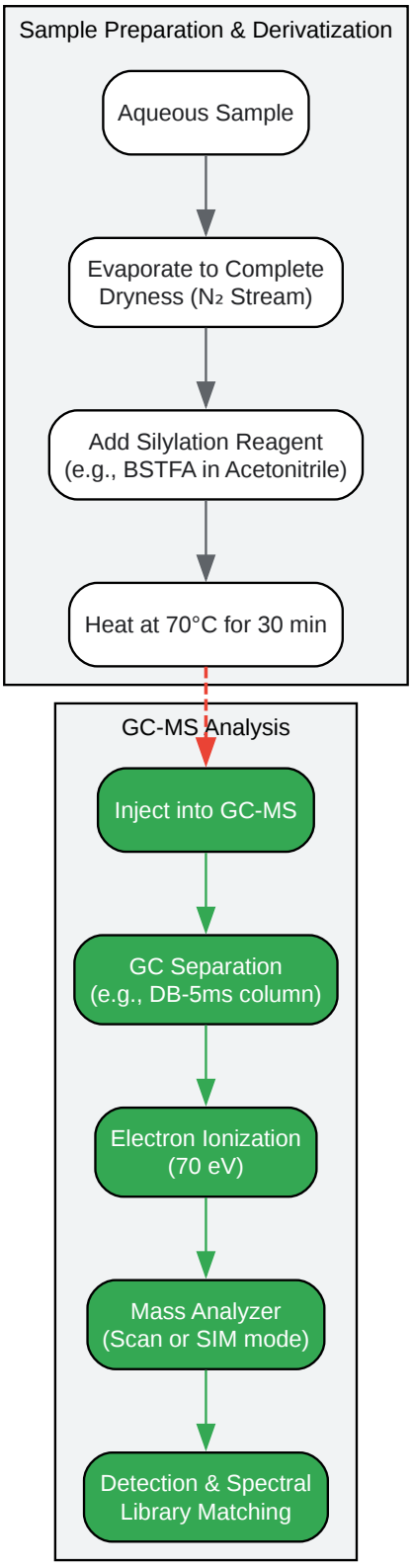
GC-MS Workflow with Derivatization



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Caption: Workflow for GC-MS analysis of **6-aminoundecanedioic acid** via silylation.

Detailed Experimental Protocol: GC-MS

- Sample Preparation and Derivatization:
  - Pipette an aliquot of the sample (containing up to ~50 µg of analyte) into a reaction vial.
  - Evaporate the solvent to complete dryness under a gentle stream of nitrogen gas. Causality: The presence of water will consume the silylation reagent and must be completely removed.
  - Add 100 µL of acetonitrile and 100 µL of BSTFA with 1% TMCS (trimethylchlorosilane, a catalyst).
  - Seal the vial tightly and heat in a heating block at 70°C for 30 minutes to ensure complete derivatization.
  - Cool to room temperature before injection.
- Instrumentation and Conditions:
  - GC-MS System: Agilent 7890B GC coupled to a 5977B MSD or equivalent.
  - Column: Agilent J&W DB-5ms (30 m x 0.25 mm, 0.25 µm) or similar non-polar column.
  - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
  - Injector: Splitless mode, 250°C.
  - Oven Temperature Program:
    - Initial: 100°C, hold for 2 min.
    - Ramp: 10°C/min to 280°C.
    - Hold: 5 min at 280°C.
  - MS Transfer Line: 280°C.

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- Ion Source: Electron Ionization (EI) at 70 eV, 230°C.
- MS Scan Range: 50-600 m/z. For quantification, Selected Ion Monitoring (SIM) of characteristic fragment ions should be used.

Expected Performance

Parameter	Expected Value	Rationale
Limit of Detection (LOD)	~ 50-100 ng/mL	Good sensitivity, but typically less than LC-MS/MS for this compound class.
Chromatographic Peak Shape	Symmetrical	Derivatization significantly improves chromatography for polar analytes.[6]
Key Consideration	Moisture Sensitivity	The derivatization step is highly sensitive to water, requiring careful sample drying.

Method 3: HPLC with Pre-Column Fluorescence Derivatization

This method is a cost-effective and highly sensitive alternative, leveraging standard HPLC equipment with a fluorescence detector. The strategy involves tagging the primary amine of **6-aminoundecanedioic acid** with a fluorescent molecule.

Principle of Fluorescence Derivatization

Reagents like o-Phthalaldehyde (OPA), when reacted with a primary amine in the presence of a thiol (e.g., 3-mercaptopropionic acid), form a highly fluorescent isoindole derivative.[7][8] This derivative can be detected with extremely high sensitivity. The reaction is rapid and occurs at room temperature. This approach transforms a non-detectable analyte into one that is easily measured.[8]

HPLC-FLD Workflow with OPA Derivatization

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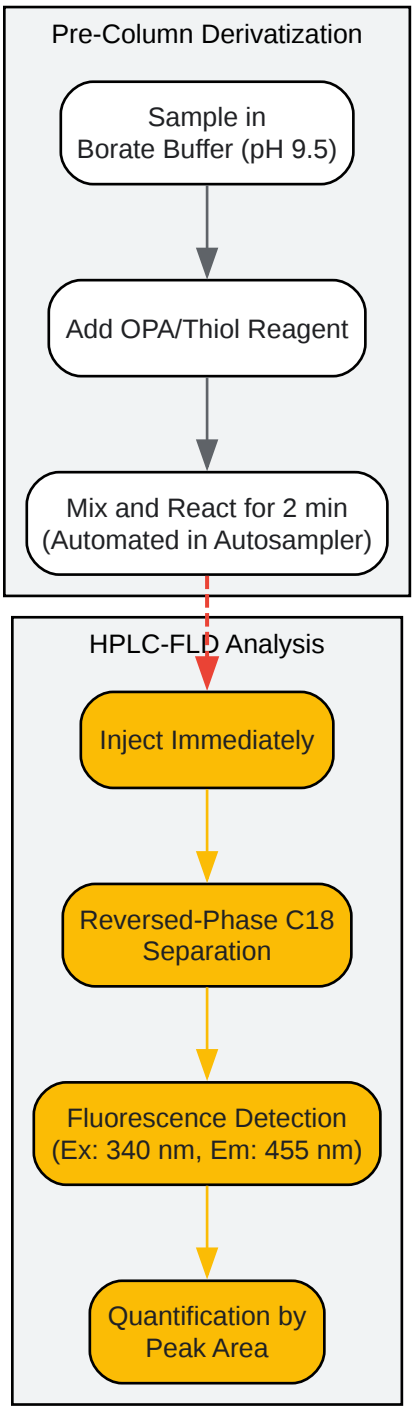

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